

Melissic Acid: A Comprehensive Technical Overview of its Physical Properties

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Compound of Interest

Compound Name: *Melissic acid*

Cat. No.: *B146214*

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Introduction

Melissic acid, also known as triacontanoic acid, is a very-long-chain saturated fatty acid with the chemical formula $C_{30}H_{60}O_2$. Its extended hydrocarbon tail imparts distinct physical properties that are of significant interest in various fields, including materials science, biochemistry, and pharmacology. This technical guide provides a detailed examination of the physical characteristics of **melissic acid**, complete with quantitative data, general experimental methodologies, and a logical workflow for property determination.

Core Physical Properties

Melissic acid is a white, waxy solid at room temperature. Its highly nonpolar nature, a consequence of its long aliphatic chain, governs its solubility and thermal behavior.

Quantitative Physical Data

The following table summarizes the key physical properties of **melissic acid** compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C ₃₀ H ₆₀ O ₂	
Molecular Weight	452.80 g/mol	
Melting Point	92-94 °C	
Boiling Point	483.65 °C (rough estimate)	
Density	0.873 g/cm ³	
Appearance	White to light yellow powder/crystal	
Solubility in Water	Practically insoluble	
Solubility in Organic Solvents	Soluble in chloroform (25 mg/mL), DMSO (5 mg/mL), and hot dioxane.	

Experimental Protocols

While specific, detailed experimental procedures for **melissic acid** are proprietary to the conducting laboratories, the following outlines standard methodologies for determining the key physical properties of long-chain fatty acids.

Determination of Melting Point

The melting point of a solid fatty acid like **melissic acid** is a key indicator of its purity and is typically determined using the capillary method.

Principle: A small, powdered sample of the substance is heated in a sealed capillary tube immersed in a temperature-controlled bath. The temperature range over which the substance melts is observed.

Apparatus:

- Melting point apparatus (manual or digital)
- Capillary tubes

- Thermometer (calibrated)
- Heating medium (e.g., silicone oil)

Procedure:

- A small amount of finely powdered, dry **melissic acid** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range. For pure substances, this range is typically narrow.

Determination of Solubility

The solubility of **melissic acid** in various solvents is determined by preparing saturated solutions and quantifying the amount of dissolved solute.

Principle: A surplus of the fatty acid is mixed with a known volume of a solvent and allowed to reach equilibrium at a specific temperature. The concentration of the dissolved fatty acid in the supernatant is then measured.

Apparatus:

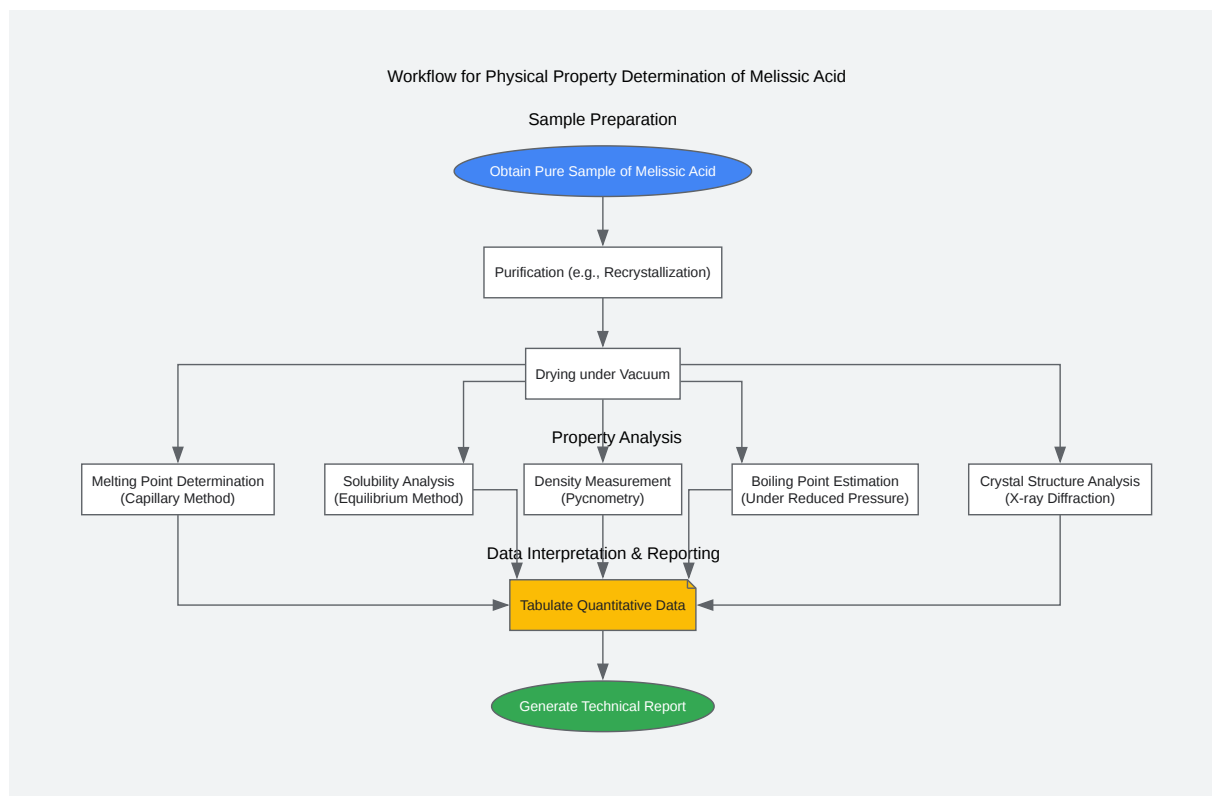
- Constant temperature bath or shaker
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., GC-MS, HPLC)

Procedure:

- An excess amount of **melissic acid** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated in a constant temperature bath for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours).
- The saturated solution is then centrifuged to separate the undissolved solid.
- A known aliquot of the clear supernatant is carefully removed and its concentration is determined using a suitable analytical technique. For instance, after derivatization to a more volatile ester, gas chromatography-mass spectrometry (GC-MS) can be employed for accurate quantification.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a solid fatty acid like **melissic acid**.



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Caption: Logical workflow for determining the physical properties of **melissic acid**.

Conclusion

The physical properties of **melissic acid**, particularly its high melting point and low aqueous solubility, are direct consequences of its long, saturated hydrocarbon chain. These characteristics are crucial for its applications in various industrial and research settings, including its use as a lubricant, in cosmetics, and as a biochemical standard. The methodologies outlined in this guide provide a framework for the consistent and accurate determination of these important physical parameters.

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